

Navigating the Safe Handling of 3-Methylpentan-2-amine: A Technical Guide

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Compound of Interest

Compound Name: 3-Methylpentan-2-amine

CAS No.: 35399-81-6

Cat. No.: B1274118

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **3-Methylpentan-2-amine**. The information is compiled and presented to meet the needs of laboratory and research professionals, ensuring a safe working environment.

Chemical Identification and Properties

3-Methylpentan-2-amine, also known as 1,2-Dimethylbutylamine, is a chemical compound with the molecular formula $C_6H_{15}N$.^{[1][2]} It is essential to be aware of its physical and chemical properties for safe handling and storage.

Property	Value	Source
Molecular Weight	101.19 g/mol	[1]
CAS Number	35399-81-6	[1]
EC Number	252-544-5	[1]
Boiling Point	64 °C (147 °F)	
Density	0.664 g/mL at 25 °C (77 °F)	
Flash Point	12.659 °C (calculated)	[3]
SMILES	<chem>CCC(C)C(C)N</chem>	[1]
InChIKey	ZFAGOADKDXXTSV- UHFFFAOYSA-N	[1]

Hazard Identification and GHS Classification

3-Methylpentan-2-amine is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.
Skin Irritation	2	H315: Causes skin irritation.
Serious Eye Irritation	2A	H319: Causes serious eye irritation.
Specific target organ toxicity – single exposure	3 (Central nervous system)	H336: May cause drowsiness or dizziness.
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways.
Hazardous to the aquatic environment, short-term (acute)	2	H411: Toxic to aquatic life with long lasting effects.
Hazardous to the aquatic environment, long-term (chronic)	2	H411: Toxic to aquatic life with long lasting effects.

Signal Word: Danger

Hazard Pictograms:

- Flame
- Exclamation Mark
- Health Hazard
- Environment

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **3-Methylpentan-2-amine** to minimize risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.[4] A face shield may be necessary for larger quantities or when there is a splash hazard.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber).[4] Flame-retardant and antistatic protective clothing should be worn.
- **Respiratory Protection:** Use only in a well-ventilated area or under a chemical fume hood.[4] If inhalation risk is high, a vapor respirator may be required.[4]

Handling Procedures

- Work under a chemical fume hood.
- Avoid breathing mist or vapors.[4]
- Wash skin thoroughly after handling.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Use only non-sparking tools.
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.
- Use explosion-proof electrical, ventilating, and lighting equipment.



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Safe Handling Workflow for **3-Methylpentan-2-amine**

Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.[4]
- Keep away from heat and sources of ignition.
- Store in a flammables area.[5][6]
- Incompatible materials include strong oxidizing agents and strong acids.[6]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

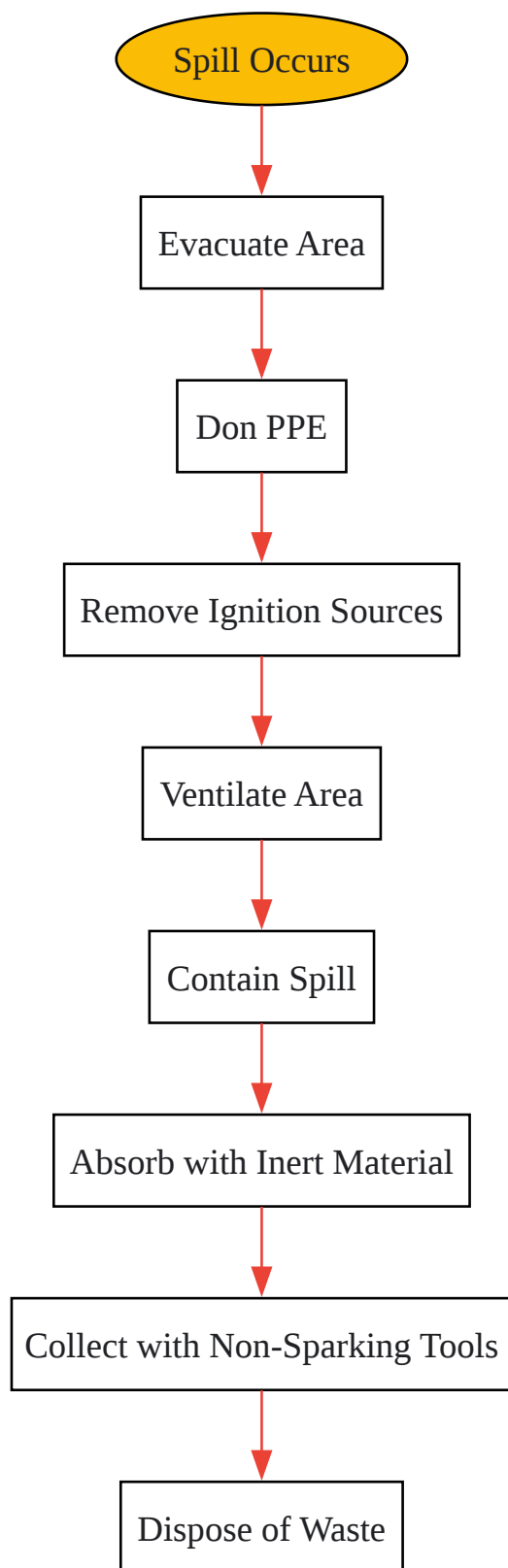
- If Inhaled: Move the person to fresh air. Call a physician.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- In Case of Eye Contact: Rinse out with plenty of water. Call an ophthalmologist. Remove contact lenses if present and easy to do.
- If Swallowed: Do NOT induce vomiting. Call a physician immediately. There is a risk of aspiration, and pulmonary failure is possible.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[6]
- Unsuitable Extinguishing Media: No limitations are given for this substance.
- Specific Hazards: The substance is combustible and vapors may form explosive mixtures with air. Pay attention to flashback.

Accidental Release Measures

- **Personal Precautions:** Do not breathe vapors or aerosols. Avoid substance contact. Ensure adequate ventilation. Keep away from heat and sources of ignition. Evacuate the danger area.
- **Environmental Precautions:** Do not let the product enter drains, as there is a risk of explosion.
- **Methods for Containment and Cleaning Up:** Cover drains. Collect, bind, and pump off spills. Use non-sparking tools and absorb with inert material.[\[5\]](#)



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Accidental Spill Response Workflow

Toxicological Information

Detailed toxicological studies for **3-Methylpentan-2-amine** are not readily available in the public domain. However, the GHS classification indicates potential for acute toxicity if swallowed and enters the airways, skin and eye irritation, and central nervous system depression.

Disposal Considerations

Dispose of this chemical and its container in accordance with all local, regional, national, and international regulations.[7] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5]

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS) or professional safety training. Always consult the most current SDS for **3-Methylpentan-2-amine** from your supplier before use.

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